

A Comprehensive Technical Review of **cis-9-Hexadecenol** Research

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Compound of Interest

Compound Name: *cis-9-Hexadecenol*

Cat. No.: B146686

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This in-depth technical guide provides a comprehensive overview of the current state of research on **cis-9-Hexadecenol**, a long-chain unsaturated fatty alcohol. This document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of its biological activities, synthesis, and analytical methodologies. The information is presented through structured data, detailed experimental protocols, and visual diagrams to facilitate a deeper understanding of this multifaceted compound.

Introduction

cis-9-Hexadecenol, also known as palmitoleyl alcohol, is a naturally occurring fatty alcohol that has garnered significant interest in various scientific fields. It is recognized as a component of insect pheromones and has demonstrated a range of biological activities, including antimicrobial and virucidal properties. This guide synthesizes the existing literature to provide a detailed resource on the chemistry, biological functions, and experimental investigation of **cis-9-Hexadecenol** and its closely related aldehyde, *cis-9-hexadecenal*.

Biological Activities and Quantitative Data

The biological activities of **cis-9-Hexadecenol** and its aldehyde derivative, *cis-9-hexadecenal*, have been investigated against various microorganisms. The following tables summarize the available quantitative data on their efficacy.

Antifungal Activity

cis-9-Hexadecenal has shown notable activity against the opportunistic fungal pathogen *Aspergillus fumigatus*.

Compound	Target Organism	Endpoint	Value	Reference
cis-9-Hexadecenal	<i>Aspergillus fumigatus</i>	Minimum Inhibitory Concentration (MIC)	0.078 mg/mL	[1][2]
cis-9-Hexadecenal	<i>Aspergillus fumigatus</i>	Minimum Effective Concentration (MEC) for melanin inhibition	0.293 mM	[3][4]
cis-9-Hexadecenal	<i>Aspergillus fumigatus</i>	Melanin Content Inhibition (at 0.293 mM)	91%	[3][4]
cis-9-Hexadecenal	<i>Aspergillus fumigatus</i>	Hydrophobicity Reduction (at 0.293 mM)	59%	[3][4]
cis-9-Hexadecenal	<i>Aspergillus fumigatus</i>	Minimum Biofilm Eradicating Concentration (MBEC80)	0.156 mg/mL	[2]

Antibacterial and General Antimicrobial Activity

An essential oil containing 1.62% cis-9-hexadecenal was tested against a panel of microbes, demonstrating broad-spectrum activity.

Compound	Target Organisms	Endpoint	Value Range	Reference
Essential oil containing cis-9-Hexadecenal (1.62%)	Gram-positive and Gram-negative bacteria, Candida albicans	Minimum Inhibitory Concentration (MIC)	1,750 - 7,000 µg/mL	[5]

Mechanism of Action

The primary mechanism of action for long-chain unsaturated alcohols and aldehydes like **cis-9-Hexadecenol** and cis-9-hexadecenal is believed to be the disruption of cellular and viral membranes.

Antimicrobial and Antifungal Mechanism

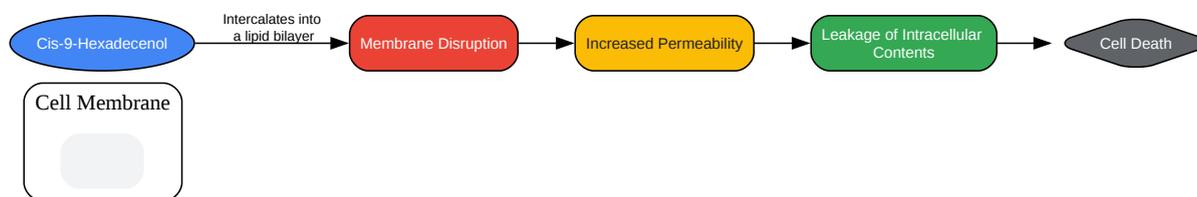
These compounds are proposed to interact with the microbial cell membrane. Their lipophilic nature allows them to intercalate into the lipid bilayer, leading to a loss of membrane integrity, altered permeability, and the subsequent leakage of essential intracellular components.[3] In the case of *Aspergillus fumigatus*, cis-9-hexadecenal has also been shown to inhibit the biosynthesis of melanin, a key virulence factor.[3][4]

Virucidal Mechanism

For enveloped viruses, long-chain alcohols are thought to exert their virucidal effect by disrupting the viral lipid envelope, which is crucial for viral entry into host cells. This disruption can lead to the inactivation of the virus.

Signaling Pathway Involvement

Currently, there is limited direct evidence of **cis-9-Hexadecenol**'s involvement in specific intracellular signaling pathways. The prevailing hypothesis is that its biological effects are primarily due to direct physical interactions with cellular and viral membranes. However, a study on the related compound trans-2-hexadecenal has shown that it can induce apoptosis through a JNK-dependent signaling pathway, suggesting that interactions with cellular signaling cascades by related molecules are possible.[6]



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Proposed mechanism of antimicrobial action for **cis-9-Hexadecenol**.

Experimental Protocols

This section details the methodologies for the synthesis, analysis, and biological evaluation of **cis-9-Hexadecenol** and related compounds.

Synthesis of cis-9-Hexadecenol

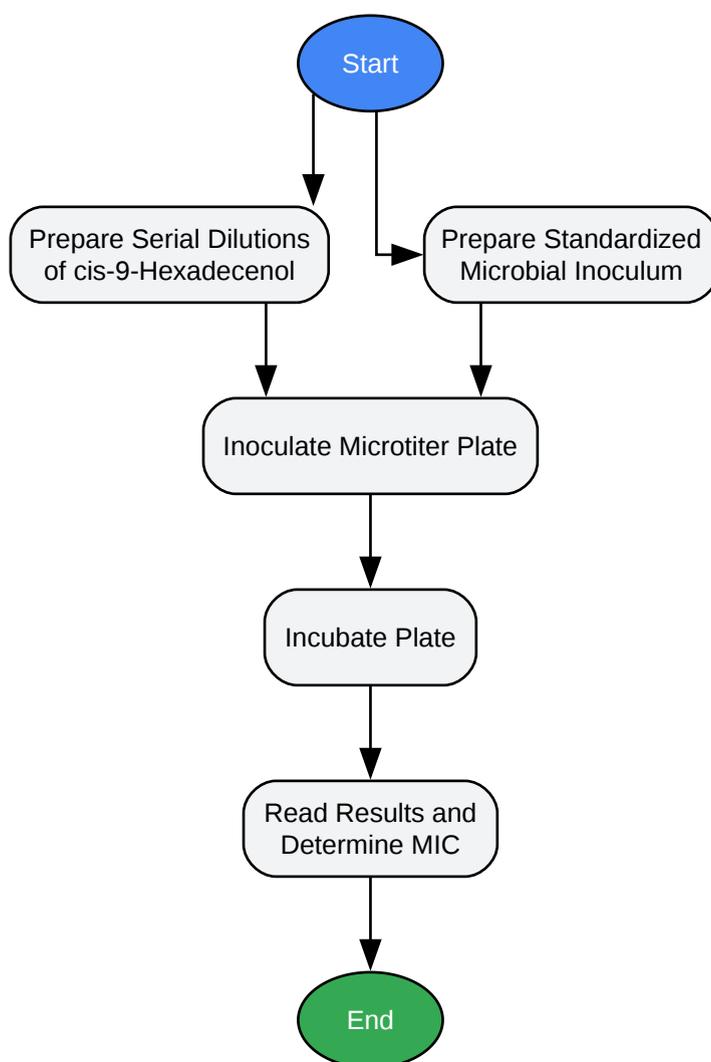
A common route for the synthesis of **cis-9-Hexadecenol** involves the Wittig reaction to create the cis-double bond, followed by reduction.

Protocol: Wittig Reaction for cis-Alkene Synthesis

- **Ylide Preparation:** A phosphonium salt, such as heptyltriphenylphosphonium bromide, is treated with a strong base (e.g., *n*-butyllithium) in an aprotic solvent like tetrahydrofuran (THF) under an inert atmosphere to generate the corresponding ylide.
- **Reaction with Aldehyde:** The ylide solution is then cooled (typically to -78 °C) and reacted with a suitable aldehyde, such as 9-oxononanal, to form the oxaphosphetane intermediate.
- **Alkene Formation:** The reaction mixture is allowed to warm to room temperature, leading to the decomposition of the oxaphosphetane to yield the desired cis-alkene and triphenylphosphine oxide.
- **Purification:** The crude product is purified by column chromatography on silica gel.

Protocol: Reduction of Palmitoleic Acid to **cis-9-Hexadecenol**

- Esterification: Palmitoleic acid is first converted to its methyl ester by reaction with methanol in the presence of an acid catalyst.
- Reduction: The methyl palmitoleate is then reduced to **cis-9-Hexadecenol** using a reducing agent such as lithium aluminum hydride (LiAlH₄) in an anhydrous ether solvent.
- Work-up and Purification: The reaction is carefully quenched, and the product is extracted and purified by distillation or chromatography.



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